

An In-depth Technical Guide to the Molecular Structure of 4,5-Diethyloctane

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Compound of Interest

Compound Name: 4,5-Diethyloctane

Cat. No.: B3048293

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This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and spectroscopic data of **4,5-diethyloctane**. The information is curated for professionals in research and development, with a focus on delivering precise data and methodologies.

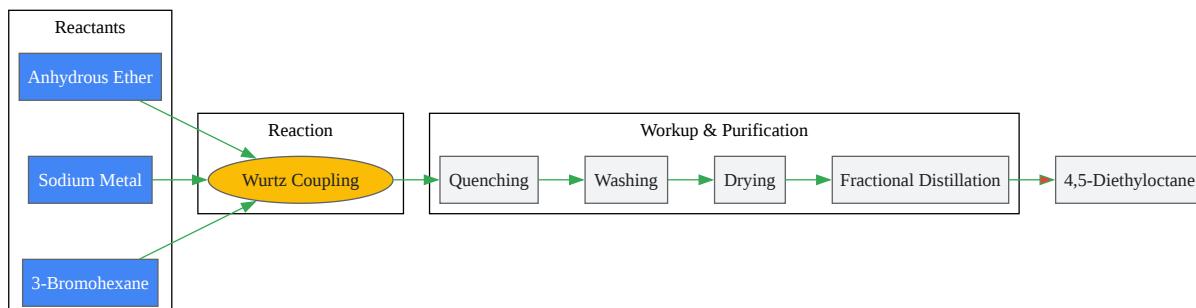
Molecular Structure and Identification

4,5-Diethyloctane is a branched alkane with the molecular formula C₁₂H₂₆.^{[1][2][3][4]} Its structure consists of an eight-carbon (octane) backbone with two ethyl group substituents at the fourth and fifth positions. The IUPAC name for this compound is **4,5-diethyloctane**.^[2]

Key Identifiers:

Identifier	Value
CAS Number	1636-41-5 [1] [2]
Molecular Formula	C12H26 [1] [2] [3] [4]
Molecular Weight	170.34 g/mol [1] [4]
Canonical SMILES	CCCC(CC)C(CC)CCC [1]
InChI	InChI=1S/C12H26/c1-5-9-11(7-3)12(8-4)10-6-2/h11-12H,5-10H2,1-4H3 [1]
InChIKey	XRVCHXCONYJHLU-UHFFFAOYSA-N [1]

Below is a diagram illustrating the skeletal structure of **4,5-diethyloctane**.



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